

4-Chloro-3-methoxyaniline molecular structure and weight

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Compound of Interest

Compound Name: 4-Chloro-3-methoxyaniline

Cat. No.: B081333

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An In-Depth Technical Guide to **4-Chloro-3-methoxyaniline**: Structure, Synthesis, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Chloro-3-methoxyaniline** (CAS No. 13726-14-2), a critical chemical intermediate in the pharmaceutical and fine chemical industries. Designed for researchers, medicinal chemists, and process development scientists, this document delves into the molecule's core characteristics, provides a validated synthetic protocol with mechanistic insights, and explores its chemical reactivity and applications, particularly in drug discovery.

Core Molecular Structure and Physicochemical Properties

4-Chloro-3-methoxyaniline is a substituted aniline, an aromatic compound featuring a benzene ring functionalized with an amino (-NH₂), a chloro (-Cl), and a methoxy (-OCH₃) group.^{[1][2]} The relative positioning of these groups (amino at C1, methoxy at C3, and chloro at C4) dictates its electronic properties and reactivity, making it a versatile building block. The electron-donating nature of the amino and methoxy groups, combined with the electron-withdrawing and steric influence of the chloro group, creates a unique substrate for electrophilic aromatic substitution and reactions involving the amino moiety.

Its role as a precursor is significant, notably in the synthesis of targeted therapeutics such as Raf kinase inhibitors, which are crucial in oncology research.[2][3]

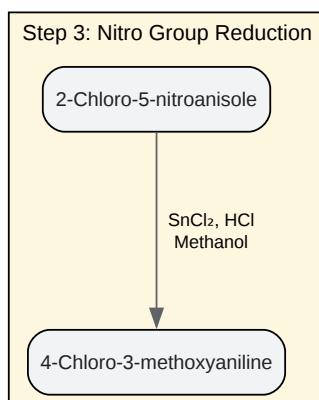
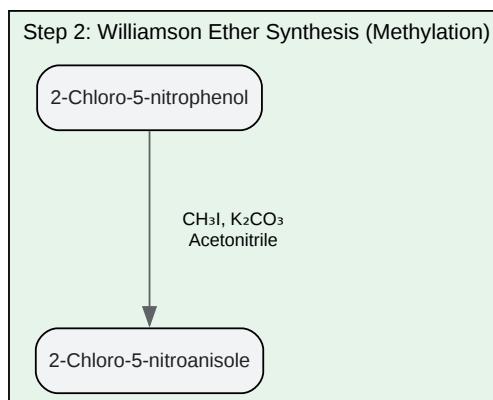
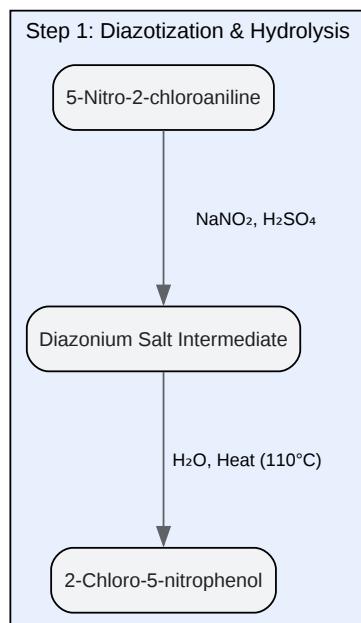
Data Summary: Key Identifiers and Properties

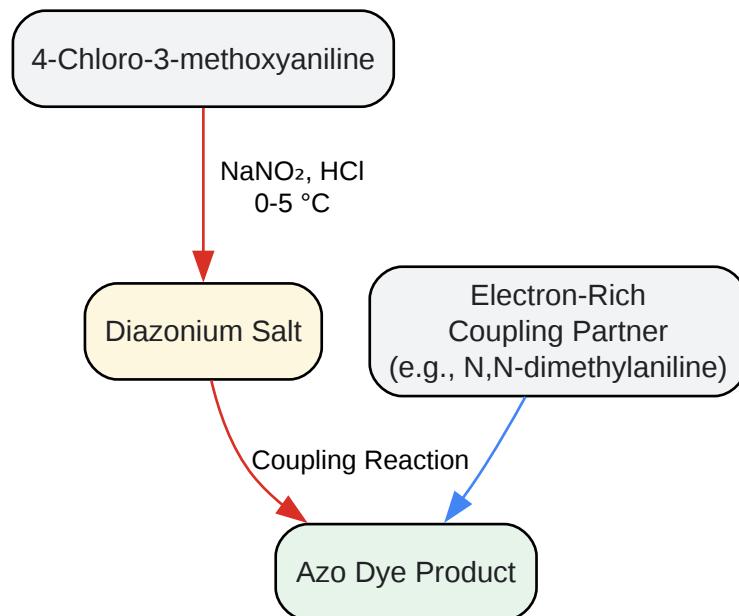
Parameter	Value	Source(s)
IUPAC Name	4-chloro-3-methoxyaniline	[1][4]
CAS Number	13726-14-2	[5][6][7]
Molecular Formula	C ₇ H ₈ CINO	[1][5][7][8][9]
Molecular Weight	157.60 g/mol	[1][5][7][8]
Synonyms	4-Chloro-m-anisidine, 5-Amino-2-chloroanisole	[5][10][11]
Appearance	White to amber or brown crystalline powder	[4]
Melting Point	77-82 °C	[4][10][11][12]

Validated Multi-Step Synthesis Protocol

The synthesis of **4-Chloro-3-methoxyaniline** is typically achieved through a multi-step pathway starting from a commercially available substituted nitroaniline. The following protocol, adapted from established chemical literature, provides a reliable route to the target molecule.[2] It is a self-validating system where the successful isolation and characterization of each intermediate confirms the efficacy of the preceding step.

Experimental Workflow Diagram





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